

(S)-3-(Methylsulfonyl)pyrrolidine molecular weight and formula

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Compound of Interest

Compound Name: (S)-3-(Methylsulfonyl)pyrrolidine

Cat. No.: B1328561

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Technical Guide: (S)-3-(Methylsulfonyl)pyrrolidine

This technical guide provides an overview of the chemical properties of **(S)-3-(Methylsulfonyl)pyrrolidine**, including its molecular weight and formula. Due to the limited availability of specific experimental data in the public domain for this compound, this guide also presents a representative synthetic workflow and a generalized experimental protocol relevant to its chemical class.

Chemical Identity and Properties

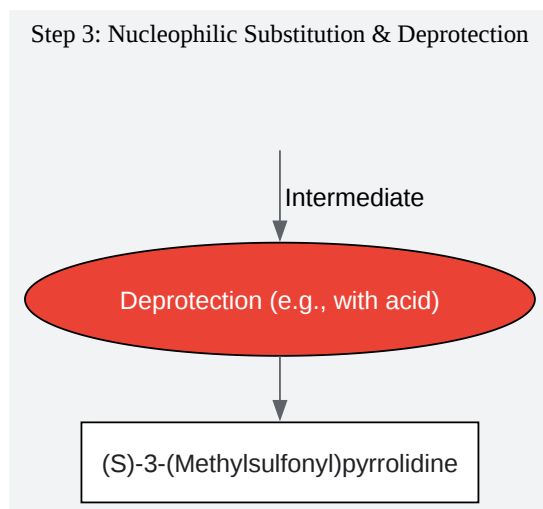
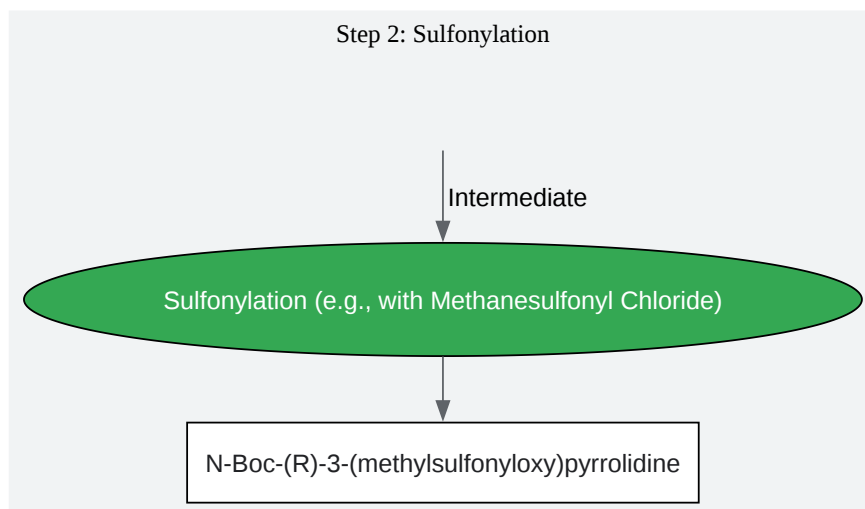
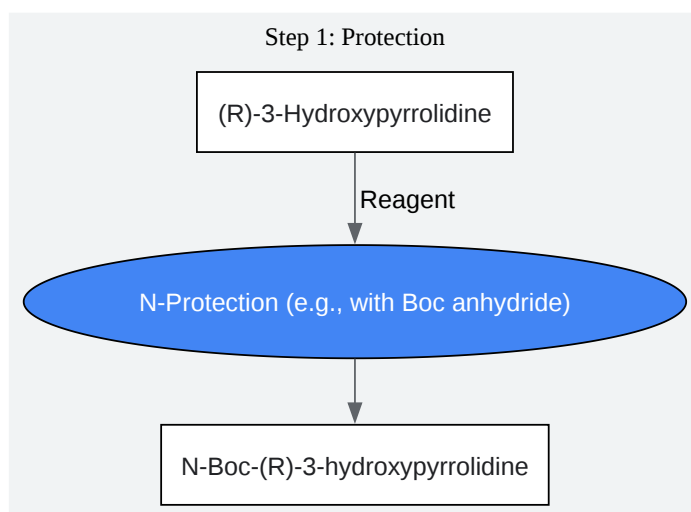
(S)-3-(Methylsulfonyl)pyrrolidine is a heterocyclic organic compound. The pyrrolidine ring is a common structural motif in many biologically active molecules and pharmaceuticals.^{[1][2][3][4]} The methylsulfonyl group can influence the compound's polarity and ability to act as a hydrogen bond acceptor, which can be crucial for its interaction with biological targets.

Below is a summary of the key molecular data for **(S)-3-(Methylsulfonyl)pyrrolidine**.

Parameter	Value	Reference
Molecular Formula	C5H11NO2S	[5]
Molecular Weight	149.21 g/mol	[5]
CAS Number	290328-57-3	[5]

Representative Synthetic Workflow

Specific synthesis protocols for **(S)-3-(Methylsulfonyl)pyrrolidine** are not readily available in published literature. However, a general synthetic route for similar substituted pyrrolidines can be conceptualized based on common organic synthesis methodologies for related structures. A plausible multi-step synthesis starting from a chiral precursor is outlined below. This workflow is a representative example and not a depiction of a validated process for this specific molecule. A common strategy involves starting with a readily available chiral molecule, such as (R)-3-hydroxypyrrolidine, followed by protection of the amine, activation of the hydroxyl group, and subsequent nucleophilic substitution.



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References

- 1. mdpi.com [mdpi.com]
- 2. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent insights about pyrrolidine core skeletons in pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Recent insights about pyrrolidine core skeletons in pharmacology [frontiersin.org]
- 5. (S)-3-(Methylsulfonyl)pyrrolidine | 290328-57-3 [m.chemicalbook.com]
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